

Technical Support Center: Calcium Folate (Folinic Acid Calcium Salt)

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Compound of Interest

Compound Name: *Folinic acid calcium salt*

Cat. No.: *B532865*

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Welcome to the Technical Support Center for Calcium Folate. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and activity of **folinic acid calcium salt**, with a specific focus on the impact of pH. Here you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to support your research and development activities.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH for the stability of **folinic acid calcium salt** in aqueous solutions?

A1: **Folinic acid calcium salt** is most stable in neutral to mildly alkaline conditions.[1] The pH of maximum stability has been reported to be between 7.1 and 7.4. Solutions with a pH between 6.5 and 8.5 generally exhibit good stability.[2] Conversely, acidic conditions, particularly below pH 6, lead to increased degradation.[1]

Q2: How does pH affect the biological activity of folinic acid?

A2: The biological activity of folinic acid is intrinsically linked to its chemical stability and its ability to be transported into cells and utilized by enzymes. The primary transporter for folates, the reduced folate carrier (RFC), functions optimally at a physiological pH of 7.4. Deviations from this pH can potentially impact the cellular uptake of folinic acid. Furthermore, the enzymatic reactions in which folinic acid and its derivatives participate as cofactors are also pH-dependent. For instance, some enzymes in the one-carbon metabolism pathway exhibit pH-dependent activity, which can be influenced by the pH of the experimental environment.

Q3: Can I adjust the pH of my **folinic acid calcium salt** solution?

A3: Yes, the pH of **folinic acid calcium salt** solutions can be adjusted. In manufacturing, sodium hydroxide or hydrochloric acid is often used to adjust the pH of the final product to within the range of 6.5 to 8.5.[3] When preparing solutions for experimental use, it is crucial to use appropriate buffers and adjust the pH carefully to maintain the stability of the compound. Rapid or significant changes in pH should be avoided.

Q4: What are the common degradation products of folinic acid at different pH values?

A4: Under acidic conditions, folinic acid is susceptible to hydrolysis. While specific degradation pathways can be complex, acidic conditions can lead to the cleavage of the molecule. Under strongly alkaline conditions, other degradation pathways may be initiated. Forced degradation studies often reveal the formation of several minor impurities that can be monitored by HPLC.
[4]

Q5: Are there any known incompatibilities of **folinic acid calcium salt** related to pH?

A5: Yes, folinic acid has been reported to be incompatible with certain drugs in solution, and some of these incompatibilities can be pH-dependent. For instance, mixing folinic acid with 5-fluorouracil can lead to the formation of a precipitate.[3] It has also been reported as incompatible with injectable forms of methotrexate and sodium bicarbonate.[5] The solubility of calcium salts can be influenced by pH, and at certain pH values, precipitation of calcium carbonate may occur if bicarbonate is present.

Troubleshooting Guides

Issue 1: Precipitation observed in the **folinic acid calcium salt** solution.

Possible Cause	Troubleshooting Steps
pH outside the optimal range	Measure the pH of the solution. If it is acidic, carefully adjust to a neutral or slightly alkaline pH (6.5-8.5) using a suitable buffer or a dilute solution of sodium hydroxide. Folinic acid has low solubility at physiological pH (around 7.2-7.4), so precipitation can be a common issue.[6]
Exceeded solubility limit	The solubility of folinic acid calcium salt in water is limited. Ensure that the concentration of your solution does not exceed its solubility at the given temperature and pH. If a high concentration is required, consider the use of a co-solvent, but validate its compatibility.
Incompatibility with other components	If the solution contains other substances, such as buffers or other drugs, check for known incompatibilities. High concentrations of certain salts in the medium can reduce the solubility of the compound.[6]
Low temperature	At refrigerated temperatures (around 4°C), the solubility of calcium folinate can decrease, potentially leading to crystallization, especially at higher concentrations (e.g., above 15 mg/mL). [2]

Issue 2: Loss of folinic acid activity or inconsistent experimental results.

Possible Cause	Troubleshooting Steps
Degradation due to improper pH	Verify the pH of all solutions and buffers used in the experiment. Ensure they are within the optimal stability range for folic acid (pH 6.5-8.5). Prepare fresh solutions if the pH is found to be acidic.
Instability of prepared solutions	Folic acid solutions should be protected from light.[4] For prolonged storage, refrigeration is recommended. However, be mindful of potential precipitation at lower temperatures with higher concentrations.[2] It is best practice to prepare solutions fresh for each experiment.
Suboptimal pH for biological activity	Ensure the pH of the cell culture medium or reaction buffer is optimal for the biological process being studied. For cellular uptake studies, a physiological pH of around 7.4 is recommended for optimal function of the reduced folate carrier.
Interaction with other experimental components	Review all components of your experimental system for potential interactions with folic acid that may be pH-dependent.

Data Presentation

Table 1: Summary of pH-Dependent Stability of **Folic Acid Calcium Salt**

pH	Condition	Observation	Reference
1	Forced degradation (overnight)	Significant degradation observed.	[4]
2.8 - 3.0	Saturated aqueous solution	Partial decomposition occurs.	[1]
< 6	General	Increased decomposition.	[1]
6.5 - 8.5	General	Good stability.	[2]
7.1 - 7.4	General	pH of maximum stability.	[1]
> 7.4	General	Stable in mildly alkaline conditions.	[1]
11	Forced degradation (overnight)	Significant degradation observed.	[4]

Experimental Protocols

Protocol 1: Stability Testing of **Folinic Acid Calcium Salt** by High-Performance Liquid Chromatography (HPLC)

This protocol is a general guideline based on published methods for assessing the stability of **folinic acid calcium salt**.[\[4\]](#)[\[7\]](#)

1. Materials and Instrumentation:

- **Folinic acid calcium salt** standard and samples
- HPLC system with UV detector
- C18 column (e.g., 150 x 4.6 mm, 3 µm particle size)
- Mobile Phase A: Mixture of Potassium Phosphate Tribasic and Tetra-butyl ammonium hydrogen sulfate in water (pH adjusted to 6.8 with diluted Orthophosphoric Acid).[\[7\]](#)

- Mobile Phase B: Methanol.[7]
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment and forced degradation studies.
- High-purity water.

2. Chromatographic Conditions:

- Column Temperature: 40 °C[7]
- Flow Rate: 0.5 mL/min[7]
- Detection Wavelength: 280 nm[7]
- Injection Volume: 10 µL[7]
- Gradient Elution: A gradient program should be developed to ensure separation of folic acid from its degradation products.[7]

3. Standard and Sample Preparation:

- Prepare a stock solution of **folic acid calcium salt** in high-purity water.
- Prepare working standards and sample solutions by diluting the stock solution with the appropriate buffer to the desired concentration and pH.

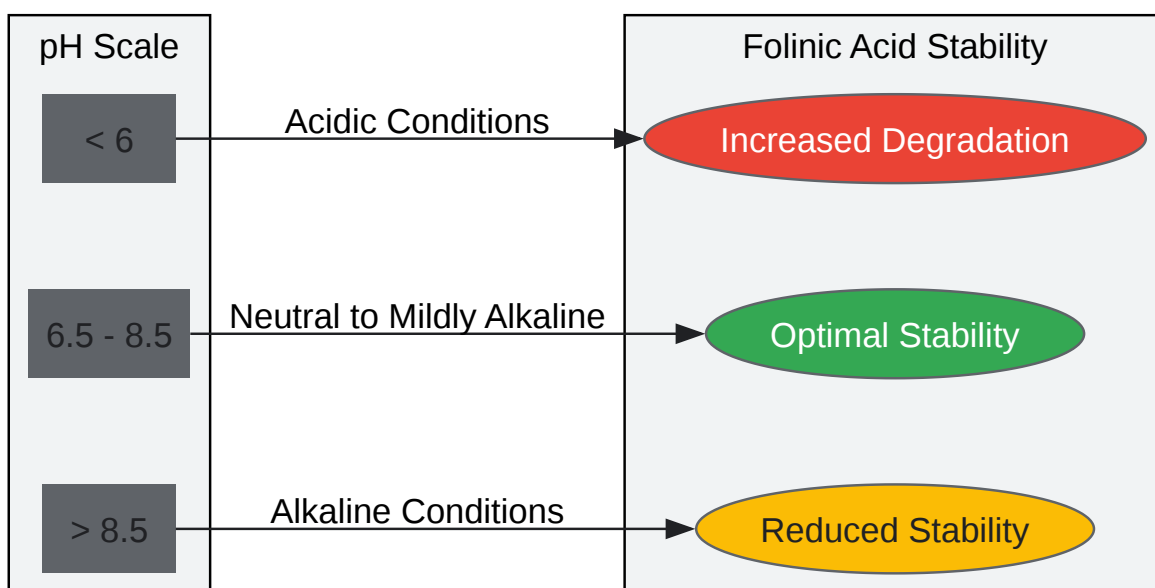
4. Forced Degradation Study:

- Acid Degradation: Adjust the pH of the sample solution to 1 with HCl and monitor for degradation over time (e.g., overnight).[4]
- Base Degradation: Adjust the pH of the sample solution to 11 with NaOH and monitor for degradation over time (e.g., overnight).[4]
- At specified time points, neutralize the samples and analyze by HPLC.

5. Data Analysis:

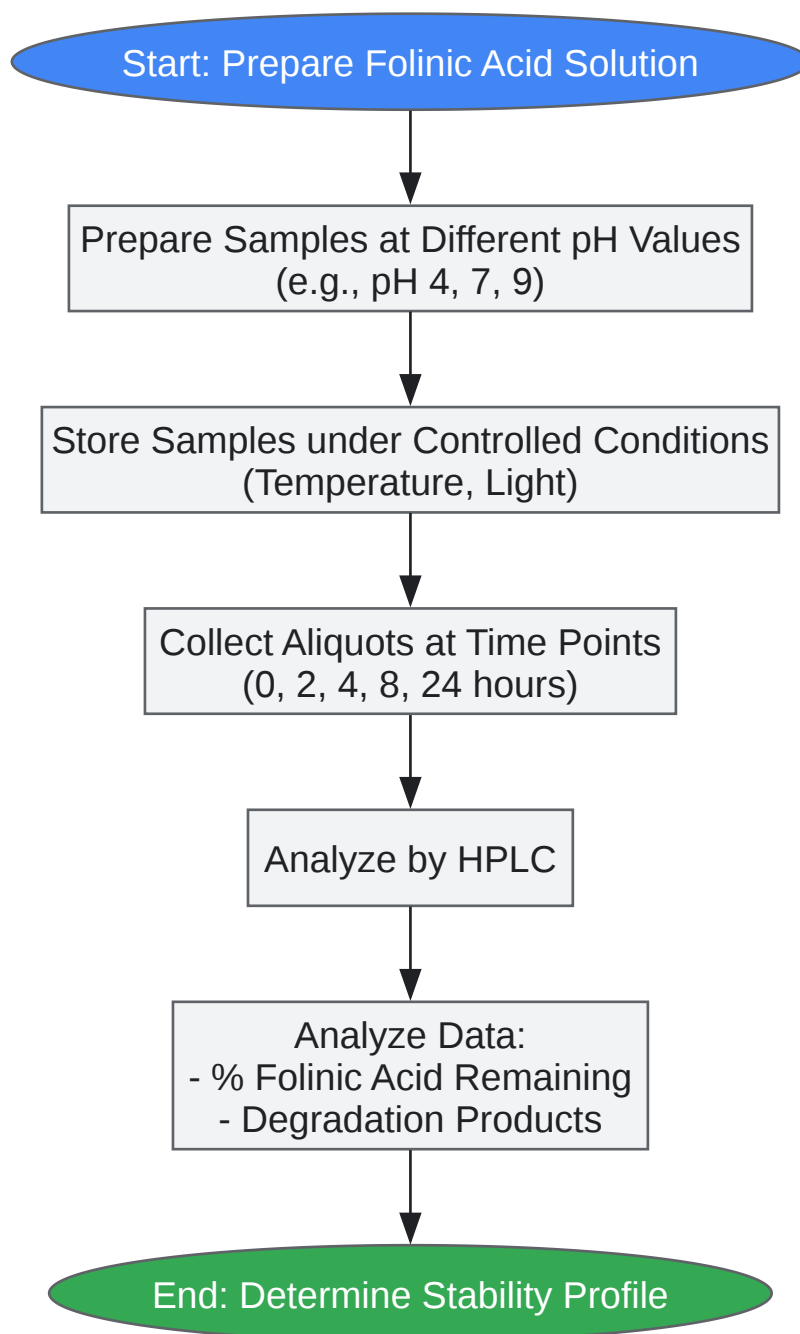
- Calculate the percentage of folic acid remaining at each time point and pH condition relative to the initial concentration.
- Monitor the appearance of new peaks, which may correspond to degradation products.

Mandatory Visualizations



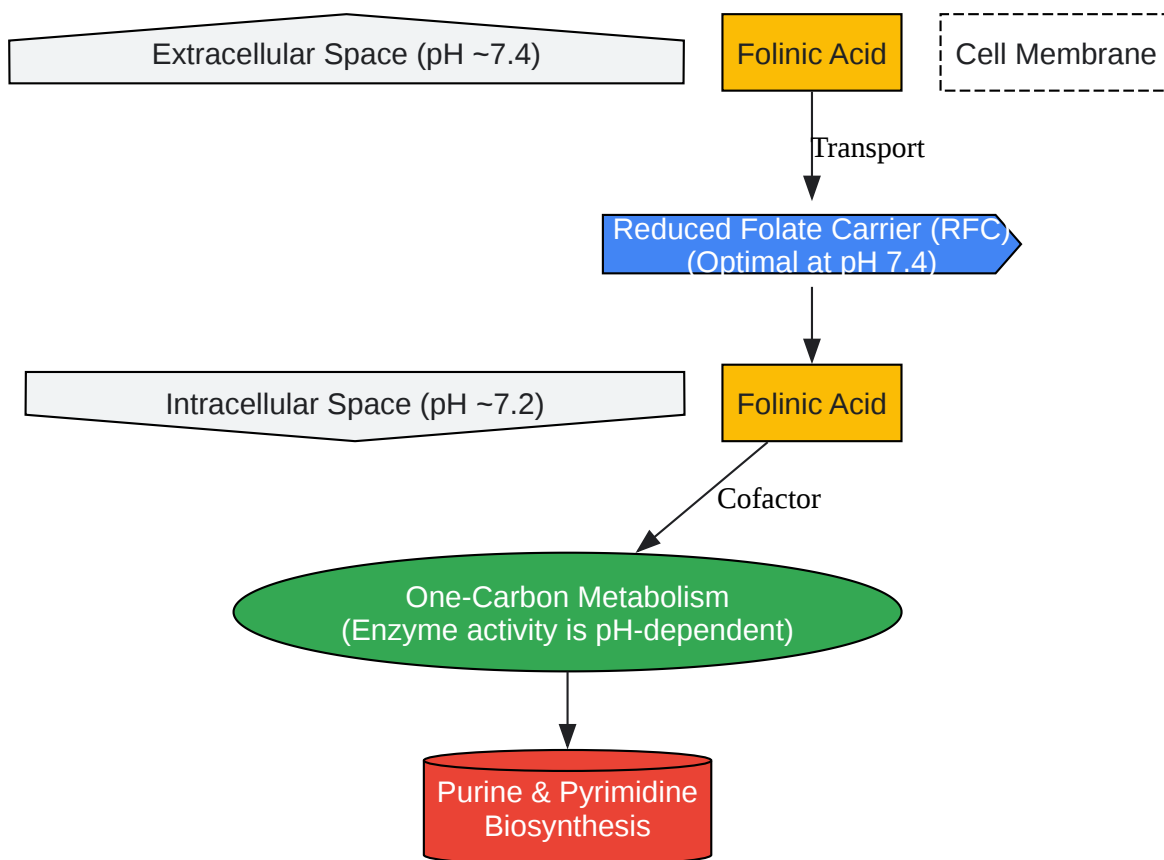
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Caption: Relationship between pH and folic acid stability.



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Caption: Workflow for a pH-dependent stability study.



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Caption: Impact of pH on folinic acid cellular uptake and activity.

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